

storage conditions to preserve gamma-Coniceine stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: gamma-Coniceine

CAS No.: 1604-01-9

Cat. No.: S570344

[Get Quote](#)

Chemical Properties & Handling Overview

The table below summarizes the key chemical and physical properties of **gamma-Coniceine** relevant to its handling and storage, compiled from chemical databases.

Property	Value / Description	Relevance to Storage & Handling
CAS Number	1604-01-9 [1] [2] [3]	For precise chemical identification.
Molecular Formula	C ₈ H ₁₅ N [1] [4] [3]	-
Molecular Weight	125.21 g/mol [1] [3] [5]	-
Boiling Point	171°C at 760 mmHg [1] [3] [5]	Indicates volatility; storage should prevent concentration through evaporation.
Flash Point	48.5°C [1] [5]	Critical safety concern. Classifies as flammable liquid; store away from heat and ignition sources.

Property	Value / Description	Relevance to Storage & Handling
Density	~0.91 g/cm ³ [1] [5]	-
Vapour Pressure	1.9 mmHg at 25°C [1]	Confirms volatility at room temperature.
Toxicity	Poison by ingestion, subcutaneous, and intravenous routes. Experimental teratogen [5].	Critical safety concern. Requires strict personal protective equipment (PPE) and secure storage.

The following diagram outlines the logical workflow for determining the storage conditions of **gamma-Coniceine** based on its known properties:

Frequently Asked Questions (FAQs) for Researchers

- **Q1: What is the most critical hazard to manage when storing gamma-Coniceine?** The two most critical hazards are its **flammability** and its **high toxicity**. The flash point of 48.5°C classifies it as a flammable liquid [1] [5]. Concurrently, it is a potent poison and an experimental teratogen (can cause birth defects) [5]. Storage must address both risks simultaneously.
- **Q2: Can I store gamma-Coniceine on a standard laboratory bench? No.** Storing this compound on a bench is unsafe. It should be stored in a dedicated **flammable storage cabinet**, away from heat, sparks, and open flames, due to its low flash point [5]. The container must be tightly sealed to prevent evaporation and the release of toxic vapors [5].
- **Q3: What is the recommended procedure for analyzing gamma-Coniceine content in plant material?** A published TLC method can be used for analysis [6]. The general workflow involves:
 - **Extraction:** Acidic aqueous extraction of foliage with sulfuric acid.
 - **Alkaloid Isolation:** Basify the extract to pH 9 and exhaustively extract with chloroform.
 - **Concentration:** Partly evaporate the chloroform extract.
 - **TLC & Detection:** Spot on a TLC plate, develop, and use Dragendorff's reagent to visualize the alkaloids. Quantification is achieved by comparing the spot intensity to known standards [6]. This method has reported detection and quantification limits of 0.7 µg/spot and 0.6 µg/mL for **gamma-Coniceine**, respectively [6].

Important Disclaimer on Stability Data

The storage guidelines presented are inferred from fundamental chemical properties. The search results do not contain specific experimental studies on the long-term stability of **gamma-Coniceine** under various conditions (e.g., the effect of light, different temperatures, or long-term storage in various solvents).

For a rigorous experimental protocol, you must:

- **Consult Primary Literature:** Search for detailed pharmacological or toxicological studies on **gamma-Coniceine**, which may contain methodological notes on how the compound was stored.
- **Perform Validation Experiments:** Conduct your own stability-indicating studies (e.g., using HPLC or GC-MS) to determine the degradation profile of your specific sample under your lab's storage conditions.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - gamma | CAS#:1604-01-9 | Chemsrce coniceine [chemsrc.com]
2. g- Coniceine | C8H15N [chemspider.com]
3. - gamma CAS#: 1604-01-9 coniceine [chemicalbook.com]
4. - gamma (CHEBI:10561) Coniceine [ebi.ac.uk]
5. -Conicein supplier | CasNO.1604-01-9 gamma [lookchem.com]
6. An Efficient TLC Method for Analysis of γ - Coniceine and Coniine in... [link.springer.com]

To cite this document: Smolecule. [storage conditions to preserve gamma-Coniceine stability].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b570344#storage-conditions-to-preserve-gamma-coniceine-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com